

Personal protective equipment for handling Chloroacetaldehyde dimethyl acetal

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Compound of Interest

Compound Name: *Chloroacetaldehyde dimethyl acetal*

Cat. No.: *B146280*

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Essential Guide to Handling Chloroacetaldehyde Dimethyl Acetal

This guide provides critical safety and logistical information for the handling and disposal of **Chloroacetaldehyde dimethyl acetal** (CAS No. 97-97-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Overview of Chemical Hazards

Chloroacetaldehyde dimethyl acetal is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.[1][2][3] It may cause irritation to the skin, eyes, respiratory system, and digestive tract.[4] The substance is also sensitive to air and light.[2][3] [4] Due to its hazardous nature, adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure. The use of the following PPE is required when handling **Chloroacetaldehyde dimethyl acetal**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4] For tasks with a higher risk of splashing, a face shield is recommended.[5]

- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves to prevent skin exposure.[4][5] A regular replacement schedule should be established to ensure gloves are renewed before chemical permeation can occur.[6]
 - Protective Clothing: Wear appropriate protective clothing to prevent skin contact.[2][4] This includes a lab coat, and for larger quantities or in case of spills, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection:
 - Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[4][7]
 - If ventilation is insufficient or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[2][4] A respirator with a type ABEK (EN14387) filter is recommended.[5]

Quantitative Data Summary

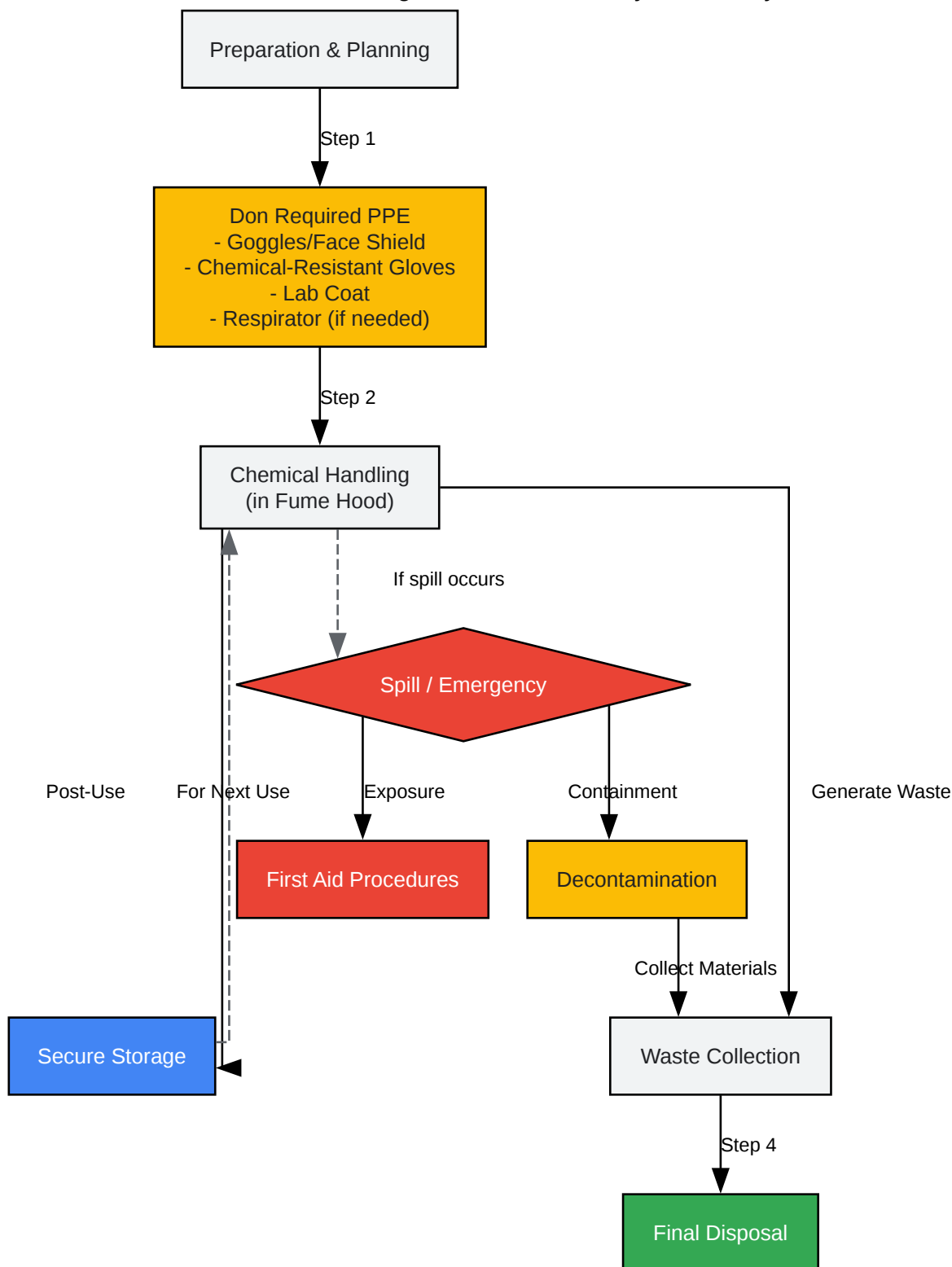
The following table summarizes key quantitative data for **Chloroacetaldehyde dimethyl acetal**.

Property	Value	Citations
CAS Number	97-97-2	[4] [8]
Molecular Formula	C4H9ClO2	[8]
Molecular Weight	124.57 g/mol	[9]
Appearance	Clear, colorless liquid	[3] [4]
Flash Point	28 - 29 °C (82.4 - 84.2 °F)	[2] [3] [5]
Boiling Point	128 - 130 °C (262.4 - 266 °F)	[2] [3]
Melting Point	-73 °C (-99.4 °F)	[2] [3]
Specific Gravity	1.090 g/mL at 25 °C	[3] [9]
Vapor Pressure	<15 mbar at 20 °C	[2] [3]
pH	3.4 (52 g/l aqueous solution)	[2] [3]

Standard Operating Procedures

The following workflow outlines the procedural steps for the safe handling of **Chloroacetaldehyde dimethyl acetal** from procurement to disposal.

Workflow for Safe Handling of Chloroacetaldehyde Dimethyl Acetal

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Chloroacetaldehyde dimethyl acetal**.

- Always wash hands thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Use the chemical within a well-ventilated area or a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Ground and bond containers when transferring material to prevent static discharges.[\[4\]](#)[\[7\]](#)
- Use only non-sparking, explosion-proof tools and equipment.[\[4\]](#)[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Given its sensitivity, handle under an inert atmosphere and protect from light.[\[2\]](#)[\[4\]](#)
- Keep the substance away from heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)
- Store in a cool, dry, well-ventilated area designated as a flammables area.[\[4\]](#)
- Keep containers tightly closed to prevent exposure to air.[\[2\]](#)[\[4\]](#)
- Store away from sources of ignition and incompatible materials such as oxidizing agents.[\[4\]](#)
- Ensure storage is protected from light.[\[2\]](#)[\[4\]](#)

Spill and Emergency Procedures

Immediate and appropriate action is crucial in the event of a spill or exposure.

- Evacuate: Immediately clear the area of all personnel not wearing appropriate protective equipment.[\[10\]](#)
- Control Ignition Sources: Remove all sources of ignition (sparks, open flames, hot surfaces).[\[4\]](#)[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[4\]](#)
- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[4\]](#) Collect the absorbed material into a suitable, closed container for disposal using spark-proof tools.[\[2\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.[\[1\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4] Emergency eye wash fountains should be readily available.[10]
- Skin Contact: Get medical aid.[4] Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][4]
- Inhalation: Remove the individual from exposure and move to fresh air immediately.[4] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][8]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[4]

Disposal Plan

Chemical waste must be managed to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material, including contaminated absorbent materials from spills, in suitable, closed, and properly labeled containers.[1]
- Disposal Method: All waste must be disposed of via an approved waste disposal plant.[8][11] Disposal must be carried out in accordance with all applicable federal, state, and local environmental regulations.[7] Do not allow the product to enter drains or waterways.[1][11] Empty containers may retain product residue and can be dangerous; do not reuse them.[4][7]

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References

- 1. dcfinechemicals.com [dcfinechemicals.com]

- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 氯乙醛缩二甲醇 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 7. lobachemie.com [lobachemie.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. Chloroacetaldehyde dimethyl acetal 98 97-97-2 [sigmaaldrich.com]
- 10. nj.gov [nj.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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